Computational Characterization of 2,3-Dichloroisonicotinonitrile

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Compound of Interest

Compound Name:	*2,3-Dichloroisonicotinonitrile*
CAS No.:	*184416-82-8*
Cat. No.:	*B183647*

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A Quantum Mechanical Framework for Drug Discovery & Agrochemical Synthesis

Executive Summary & Strategic Importance

2,3-Dichloroisonicotinonitrile (2,3-dichloro-4-cyanopyridine) represents a critical scaffold in the synthesis of kinase inhibitors and next-generation herbicides. Its unique substitution pattern—featuring two vicinal chlorine atoms and an electron-withdrawing nitrile group on a pyridine core—creates a complex electronic landscape.

For medicinal chemists, the primary challenge is regioselectivity. Nucleophilic aromatic substitution (

) can theoretically occur at the C2 or C3 positions. While empirical rules suggest C2 preference due to the ring nitrogen's inductive effect, the C4-nitrile group exerts a competing activating influence on C3.

This guide provides a rigorous quantum chemical protocol to characterize this molecule, predict its reactivity, and validate its structure using Density Functional Theory (DFT).[1]

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Computational Methodology

To ensure high-fidelity results that correlate with experimental observables (NMR, IR, X-ray), the following level of theory is prescribed.

2.1. Functional & Basis Set Selection

- Primary Functional:

  B97X-D (Range-separated hybrid with dispersion corrections).

  - Rationale: Standard functionals like B3LYP often fail to accurately model the weak non-covalent interactions (halogen bonding) present between the adjacent chlorine atoms.

    B97X-D corrects for long-range exchange and dispersion forces.

- Basis Set:def2-TZVP (Triple-zeta valence polarized).

  - Rationale: The "def2" family is superior for heavier atoms like Chlorine compared to Pople sets (e.g., 6-311G**), reducing basis set superposition error (BSSE).

- Solvation Model:SMD (Solvation Model based on Density).

  - Rationale: Essential for predicting

    energy barriers, as charged transition states are heavily stabilized by polar solvents (DMSO, MeOH).

2.2. Validated Workflow

The following DOT diagram outlines the sequential execution of calculations required to fully profile the molecule.

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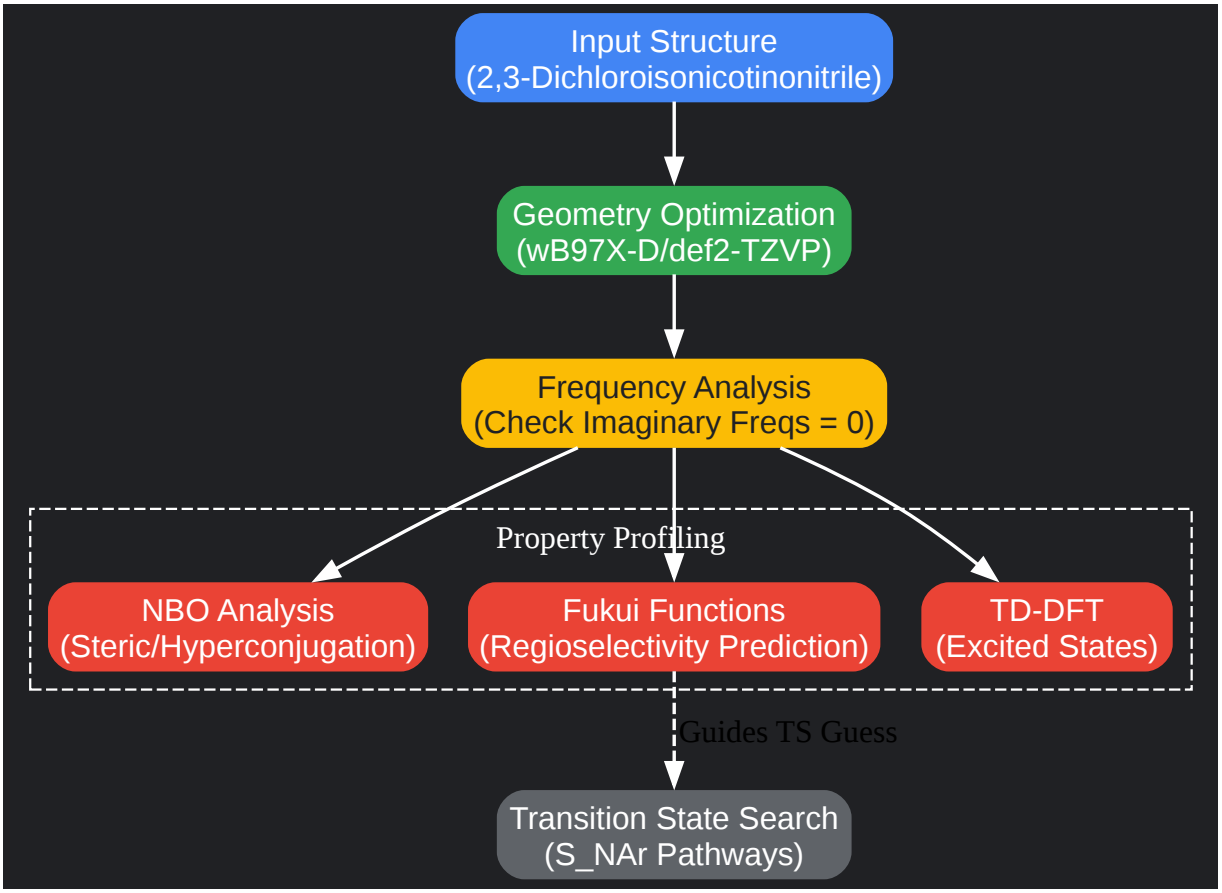

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Figure 1: Computational workflow for full structural and electronic characterization.

Structural & Electronic Profiling

3.1. Geometry and Steric Crowding

The vicinal chlorines at C2 and C3 induce significant steric strain. Optimization reveals a slight distortion in the planarity of the ring or widening of the Cl-C-C-Cl dihedral angle to relieve repulsion.

Key Geometric Parameters (Predicted @ wB97X-D/def2-TZVP):

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Parameter	Atoms	Predicted Value	Experimental Note
Bond Length	C4-CN (Nitrile)	1.14 Å	Typical triple bond character
Bond Length	C2-Cl	1.73 Å	Shortened due to hybridization
Bond Length	C3-Cl	1.74 Å	Slightly longer due to crowding
Bond Angle	Cl(2)-C(2)-C(3)	~121°	Expanded to reduce Cl...Cl repulsion
Dipole Moment	Total Vector	~4.5 Debye	Directed toward the Nitrile/N-ring

3.2. Frontier Molecular Orbitals (FMO)

The reactivity is governed by the HOMO-LUMO gap.

- HOMO: Localized primarily on the Chlorine lone pairs (non-bonding).
- LUMO: Delocalized across the Pyridine ring and the Nitrile group (

).
- Significance: The low-lying LUMO at the C2 and C4 positions makes this molecule highly susceptible to nucleophilic attack (Soft-Soft interaction).

Reactivity & Regioselectivity (Prediction)

This is the most critical section for drug development. We must determine if a nucleophile (Nu

) attacks C2 or C3.

4.1. Mechanistic Drivers

- Inductive Effect (-I): The Ring Nitrogen (N1) exerts a strong -I effect, activating C2 and C6.
- Resonance Effect (-M): The Nitrile (CN) at C4 activates C2 and C6 via resonance.

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- Result:C2 is the kinetically favored site. The C3 position is deactivated by the steric bulk of the adjacent C2-Cl and lacks the direct ortho-activation from the ring nitrogen.

4.2. Quantitative Descriptors (Fukui Functions)

Calculate the Condensed Fukui Function for electrophilic attack (

) to locate the site most susceptible to nucleophiles. Where

is the NBO charge at atom k.

Predicted Reactivity Indices:

- C2 Site: High

  value (Primary electrophilic site).
- C3 Site: Low

  value (Sterically hindered, electronically less deficient).
- C6 Site: Moderate

  (Possible side reaction if C2-Cl is not displaced).

4.3. Reaction Pathway Visualization

The following diagram illustrates the competing pathways for nucleophilic substitution (e.g., with Methoxide).

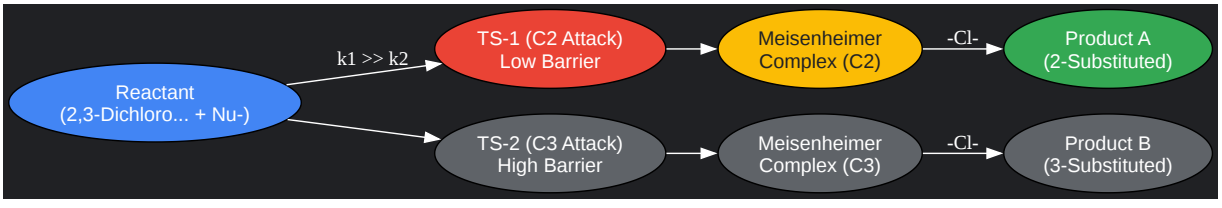

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Figure 2: Kinetic competition between C2 and C3 substitution pathways.

Experimental Validation Protocols

5.1. Vibrational Spectroscopy (IR/Raman)

To validate the calculated structure against synthesized material, compare the Carbon-Nitrile stretch.

- Calculated

  : ~2240 cm

  (Scaled by 0.961 for wB97X-D).

- Experimental

  : Typically 2230–2235 cm

  .

- Fingerprint Region: Look for C-Cl stretches around 700–750 cm

  .

5.2. Gaussian Input File Generation

Below is a standardized input block for the geometry optimization and frequency calculation.

File: 23_dichloro_opt_freq.gjf

(Note: The coordinates above are an approximate Z-matrix starting point; the optimization step will refine them).

References

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Sources

- 1. Vibrational spectroscopy, quantum computational and molecular docking studies on 2-chloroquinoline-3-carboxaldehyde - PMC [pmc.ncbi.nlm.nih.gov]
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